

An In-depth Technical Guide to Isobutyl Palmitate (CAS Number: 110-34-9)

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Compound of Interest

Compound Name: *Isobutyl Palmitate*

Cat. No.: *B085682*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **isobutyl palmitate** (CAS No. 110-34-9), a versatile fatty acid ester. The document details its chemical and physical properties, outlines methods for its synthesis and analysis, and summarizes its applications, particularly within the cosmetic and pharmaceutical industries. Safety and toxicological data are also presented to provide a complete profile of the compound. This guide is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and formulation.

Chemical and Physical Properties

Isobutyl palmitate, with the chemical formula $C_{20}H_{40}O_2$, is the ester of isobutanol and palmitic acid.[1] It is a colorless to pale yellow liquid with a mild, fatty odor.[1] Its low volatility and relatively high viscosity make it a useful ingredient in various formulations.[1]

Table 1: Physicochemical Properties of **Isobutyl Palmitate**

Property	Value	Reference(s)
CAS Number	110-34-9	[2]
Molecular Formula	C20H40O2	[3]
Molecular Weight	312.54 g/mol	[3]
Appearance	Colorless to almost colorless clear liquid	[3]
Purity (GC)	>97.0%	[3]
Boiling Point	352.00 to 354.00 °C @ 760.00 mm Hg	[4]
Melting Point	20.00 °C @ 760.00 mm Hg	[4]
Flash Point	339.00 °F (170.56 °C) (TCC)	[4]
Density	0.850 - 0.862 g/cm ³	[5]
Refractive Index	1.445 - 1.447 @ 20°C	[5]
Solubility	Insoluble in water; Soluble in alcohol	[4]

Synthesis of Isobutyl Palmitate

The primary method for synthesizing **isobutyl palmitate** is through the esterification of palmitic acid with isobutanol. This reaction is typically catalyzed by an acid.

Experimental Protocol: Acid-Catalyzed Esterification

This protocol is adapted from a patented method for the synthesis of similar fatty acid esters.[6]

Materials:

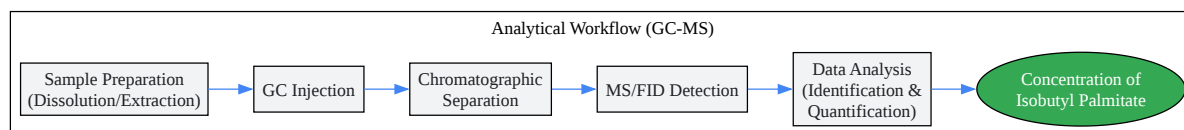
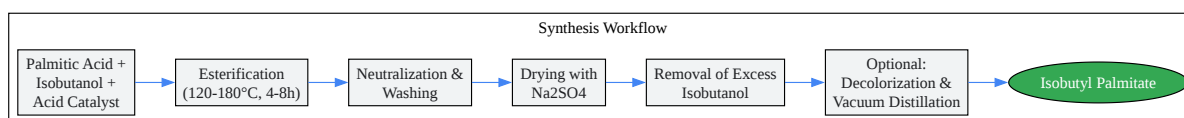
- Palmitic acid
- Isobutanol

- Nafion-H (or other suitable acid catalyst, e.g., sulfuric acid, p-toluenesulfonic acid)
- Round-bottom flask
- Reflux condenser with a Dean-Stark trap
- Heating mantle with magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Activated carbon (for decolorization, optional)
- Sodium bicarbonate solution (5% w/v)
- Anhydrous sodium sulfate
- Gas chromatograph-mass spectrometer (GC-MS) for analysis

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a Dean-Stark trap, combine palmitic acid and isobutanol. A molar ratio of 1:2 (palmitic acid to isobutanol) is recommended to drive the reaction towards the product.[6]
- Add the acid catalyst. For Nafion-H, a solid catalyst, a loading of approximately 14-16 g per mole of palmitic acid can be used.[6] If using a liquid acid catalyst like sulfuric acid, a catalytic amount (e.g., 1-2% by weight of the reactants) is sufficient.
- Heat the reaction mixture to a temperature of 120-180°C with continuous stirring.[6] The water produced during the esterification will be collected in the Dean-Stark trap.
- Monitor the reaction progress by observing the amount of water collected or by taking small aliquots for analysis (e.g., by GC). The reaction is typically complete within 4-8 hours.[6]
- Once the reaction is complete, cool the mixture to room temperature.

- If a solid catalyst was used, it can be removed by filtration.
- Transfer the liquid mixture to a separatory funnel and wash with a 5% sodium bicarbonate solution to neutralize any remaining acid catalyst.
- Wash the organic layer with water until the aqueous layer is neutral.
- Dry the organic layer over anhydrous sodium sulfate and then filter.
- Remove the excess isobutanol under reduced pressure using a rotary evaporator.
- If the product is colored, it can be decolorized by treating with activated carbon followed by filtration.
- The final product, **isobutyl palmitate**, can be further purified by vacuum distillation if necessary.
- Characterize the final product using analytical techniques such as GC-MS, FTIR, and NMR to confirm its identity and purity.



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References

- 1. PALMITIC ACID ISOBUTYL ESTER(110-34-9) 1H NMR spectrum [chemicalbook.com]
- 2. CAS 110-34-9: isobutyl palmitate | CymitQuimica [cymitquimica.com]
- 3. Isobutyl Palmitate | CymitQuimica [cymitquimica.com]
- 4. isobutyl palmitate, 110-34-9 [thegoodscentcompany.com]
- 5. researchgate.net [researchgate.net]
- 6. CN108084021A - A kind of preparation method of isobutyl palmitate - Google Patents [patents.google.com]
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